

# Navigating the Safety Profile of Fmoc-Asp-ODmb: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Fmoc-Asp-ODmb*

Cat. No.: *B613551*

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This guide provides a comprehensive overview of the available safety information for Fmoc-L-Aspartic acid  $\alpha$ -(2,4-dimethoxybenzyl) ester (**Fmoc-Asp-ODmb**). As a definitive Safety Data Sheet (SDS) for this specific compound is not readily available in the public domain, this document extrapolates critical safety data from structurally analogous compounds. The information presented herein is intended to guide laboratory safety practices and risk assessments.

## Executive Summary

**Fmoc-Asp-ODmb** is a protected amino acid derivative commonly used in peptide synthesis. While a specific safety data sheet for this compound is not publicly available, analysis of SDS for similar Fmoc-protected aspartic acid derivatives, such as Fmoc-Asp(OtBu)-OH, indicates that the substance is generally not classified as hazardous. However, as with any laboratory chemical, appropriate safety precautions should be observed to minimize exposure and mitigate any potential risks. This guide summarizes key safety data, outlines first-aid measures, and provides recommendations for handling and storage.

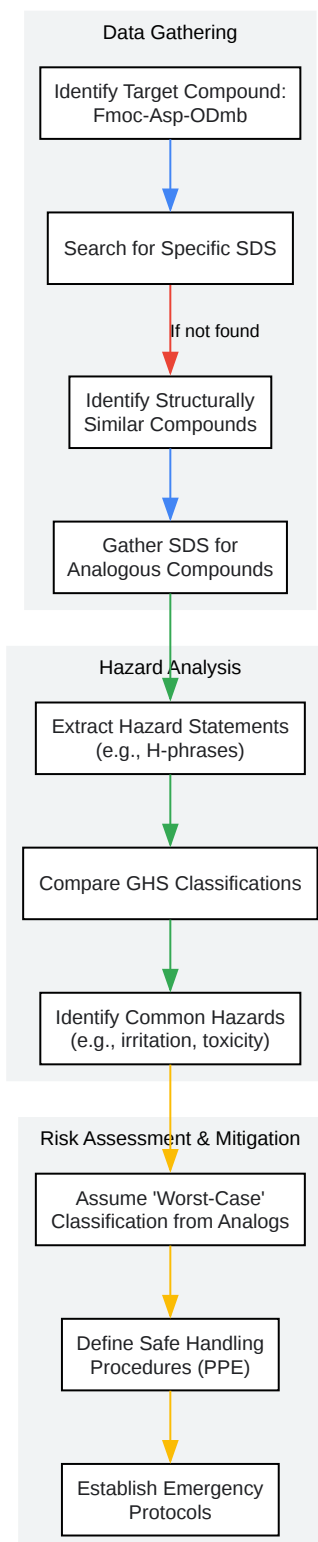
## Hazard Identification and Classification

Based on data from related compounds, **Fmoc-Asp-ODmb** is not expected to be classified as a hazardous substance according to Regulation (EC) No. 1272/2008. No specific hazard pictograms, signal words, or hazard statements are anticipated. However, it is prudent to

handle the compound as potentially harmful if inhaled or swallowed, and it may cause mild respiratory tract or skin irritation.

The following diagram illustrates a general workflow for hazard identification in the absence of a specific SDS:

## General Hazard Identification Workflow

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Caption: General Hazard Identification Workflow

## Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **Fmoc-Asp-ODmb** and a related compound are summarized below.

Property	Fmoc-Asp(ODMAB)-OH	Notes
Molecular Formula	C <sub>39</sub> H <sub>42</sub> N <sub>2</sub> O <sub>8</sub>	Data for a structurally related compound.
Molecular Weight	666.76 g/mol	Data for a structurally related compound.
Appearance	White to yellow solid	Based on data for analogous compounds.
Boiling Point	841.0 ± 65.0 °C (Predicted)[1]	Predicted value.
Density	1.264 ± 0.06 g/cm <sup>3</sup> (Predicted) [1]	Predicted value.
pKa	3.51 ± 0.23 (Predicted)[1]	Predicted value.

## Exposure Controls and Personal Protection

To ensure safe handling, the following personal protective equipment (PPE) and engineering controls are recommended, based on guidelines for similar compounds.

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is recommended.	General laboratory practice
Eye/Face Protection	Safety glasses with side-shields or goggles.	[2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Lab coat.	[3][4]
Respiratory Protection	Not typically required under normal use with adequate ventilation. If dust is generated, use a NIOSH-approved respirator.	[3]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.	[2]

## First-Aid Measures

In case of exposure, the following first-aid measures should be taken. These are based on standard practices for handling laboratory chemicals and information from the SDS of related compounds.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[2][4]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[2][4]

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Aspect	Recommendation
Safe Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[2]
Storage	Keep container tightly closed in a dry and well-ventilated place. Store in a cool place.[2] Recommended storage temperature is often 2-8°C.[1]

## Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
Specific Hazards	Hazardous decomposition products may include carbon oxides and nitrogen oxides.
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.[2]

## Stability and Reactivity

Aspect	Information
Reactivity	No data available.
Chemical Stability	Stable under recommended storage conditions. [5]
Conditions to Avoid	No specific data, but generally avoid strong oxidizing agents.
Hazardous Decomposition Products	Oxides of carbon (CO, CO <sub>2</sub> ) and nitrogen (NO <sub>x</sub> ) under fire conditions.[5]

## Toxicological and Ecological Information

No specific toxicological or ecological data for **Fmoc-Asp-ODmb** were found. For related Fmoc-protected amino acids, the available data sheets indicate a lack of significant hazards.

Parameter	Finding for Related Compounds
Acute Toxicity	No data available. Not expected to be acutely toxic.
Skin Corrosion/Irritation	May cause mild skin irritation.
Serious Eye Damage/Irritation	May cause mild eye irritation.
Carcinogenicity	No component of similar products is identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[4]
Ecotoxicity	No data available. Do not let product enter drains.[3]

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **Fmoc-Asp-ODmb** are not available. The safety information presented is derived from the GHS classifications and recommendations provided in the Safety Data Sheets of structurally similar compounds. The hazard assessment is based on a comparative analysis of these documents, following a logical workflow as depicted in the diagram in Section 2. The primary methodology involves identifying a cohort of structurally related molecules, extracting their documented safety and handling information, and synthesizing a conservative safety profile for the target compound.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a certified Safety Data Sheet. The information has been compiled from publicly available sources for related compounds and should be used as a guide for trained professionals. All laboratory work should be conducted in accordance with established safety protocols and a thorough risk assessment.

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## References

- 1. Fmoc-ASP(ODMAB)-OH | 269066-08-2 [amp.chemicalbook.com]
- 2. peptide.com [peptide.com]
- 3. cemcontenttype.s3.amazonaws.com [cemcontenttype.s3.amazonaws.com]
- 4. Fmoc-ASP(ODMAB)-OH - Safety Data Sheet [chemicalbook.com]
- 5. peptide.com [peptide.com]
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